

INCB126503: Application Notes for a Selective FGFR2/3 Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: INCB126503

Cat. No.: B15540836

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Introduction

INCB126503 is a potent and selective inhibitor of Fibroblast Growth Factor Receptors 2 and 3 (FGFR2/3).[1][2] Aberrant FGFR signaling is a known driver in various malignancies, making it a key target for therapeutic intervention. **INCB126503** demonstrates significant antitumor efficacy in preclinical models, particularly those with FGFR3 genetic alterations, and exhibits a favorable selectivity profile by sparing FGFR1 and FGFR4, which may translate to an improved safety profile.[1][2] These application notes provide a summary of the inhibitory activity of **INCB126503** in various cell lines, detailed protocols for assessing its cellular potency, and an overview of the signaling pathways it targets.

Data Presentation: INCB126503 IC50 Values

The half-maximal inhibitory concentration (IC50) is a critical measure of a compound's potency. The following tables summarize the reported IC50 values for **INCB126503** against various FGFR isoforms and in different cellular contexts.

Table 1: Enzymatic Activity of **INCB126503** against FGFR Isoforms

Target	IC50 (nM)
FGFR1	70
FGFR2	2.1
FGFR3	1.2
FGFR4	64

Data sourced from MedChemExpress.[\[3\]](#)[\[4\]](#)

Table 2: Cellular Activity of **INCB126503**

Cell Line	Cell Type	Target(s)	IC50 (nM)
BaF3	Murine Pro-B	FGFR3	6.8
BaF3	Murine Pro-B	FGFR3-V555L (Gatekeeper Mutant)	0.92
BaF3	Murine Pro-B	FGFR3-V555M (Gatekeeper Mutant)	0.85
RT112/84	Human Bladder Carcinoma	pFGFR3, pERK	Inhibition observed

Data sourced from Probechem Biochemicals and MedChemExpress.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Protocol 1: Determination of IC50 using MTT Cell Viability Assay

This protocol describes a method for determining the IC50 of **INCB126503** in adherent cancer cell lines using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. This colorimetric assay measures the metabolic activity of cells, which is an indicator of cell viability.[\[5\]](#)

Materials:

- **INCB126503**

- Selected cancer cell line (e.g., RT112, AN3CA)
- Complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS)
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA
- Dimethyl sulfoxide (DMSO)
- MTT solution (5 mg/mL in PBS)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding:
 - Culture cells to 70-80% confluency.
 - Trypsinize and resuspend cells in fresh medium.
 - Seed cells into a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of medium.
 - Incubate the plate overnight at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare a stock solution of **INCB126503** in DMSO.
 - Perform serial dilutions of **INCB126503** in complete culture medium to achieve a range of final concentrations.

- Carefully remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **INCB126503**.
- Include a vehicle control (medium with the same concentration of DMSO as the highest drug concentration) and a no-treatment control.
- Incubate the plate for the desired exposure time (e.g., 72 hours).
- MTT Assay:
 - Add 10 μ L of MTT solution to each well.
 - Incubate the plate for 2-4 hours at 37°C until purple formazan crystals are visible.
 - Carefully aspirate the medium containing MTT.
 - Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10 minutes to ensure complete dissolution.
- Data Acquisition and Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of cell viability against the logarithm of the **INCB126503** concentration.
 - Determine the IC50 value from the dose-response curve using non-linear regression analysis.

Protocol 2: Determination of IC50 using CellTiter-Glo® Luminescent Cell Viability Assay

This protocol provides an alternative method for determining the IC50 of **INCB126503** using the CellTiter-Glo® assay, which measures ATP levels as an indicator of cell viability.^{[1][2]}

Materials:

- **INCB126503**
- Selected cancer cell line
- Complete cell culture medium
- DMSO
- CellTiter-Glo® Reagent
- Opaque-walled 96-well plates
- Luminometer

Procedure:

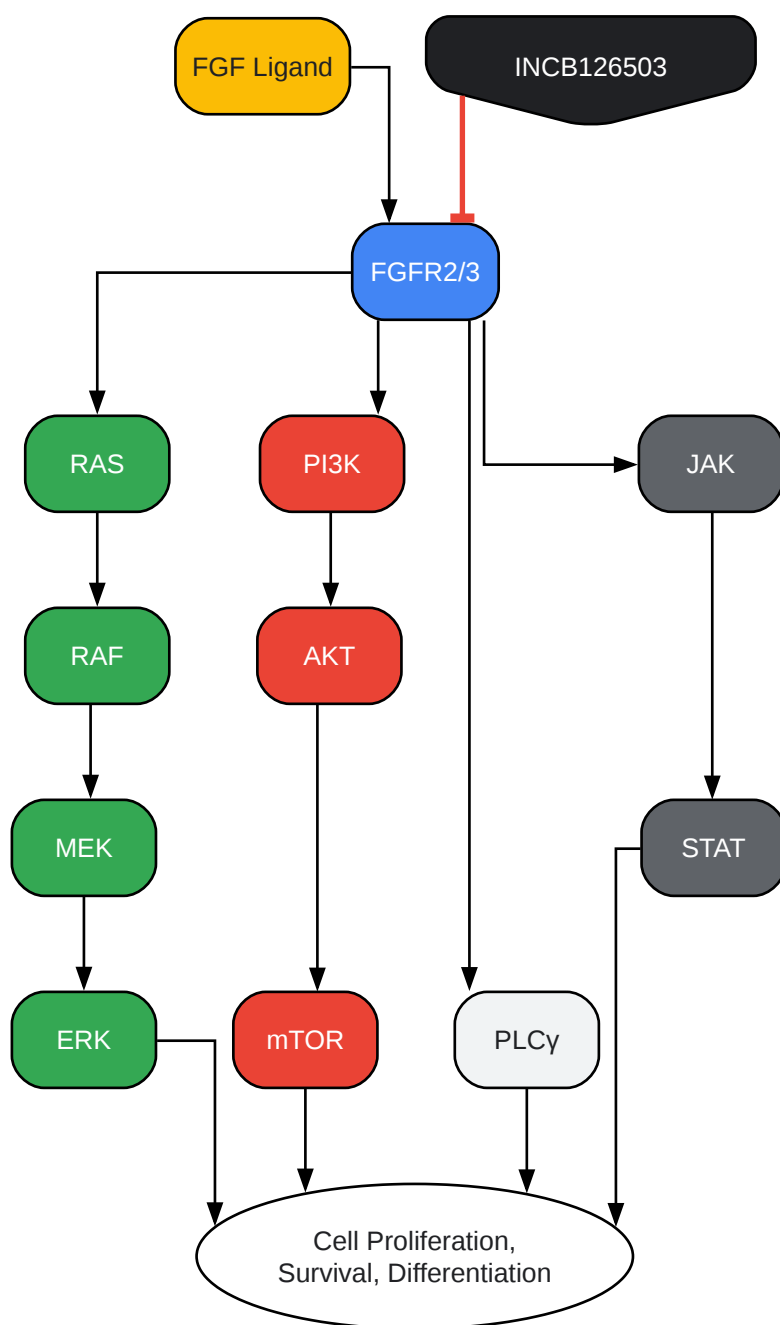
- **Cell Seeding:**
 - Follow the same cell seeding procedure as described in Protocol 1, using opaque-walled plates suitable for luminescence measurements.
- **Compound Treatment:**
 - Follow the same compound treatment procedure as described in Protocol 1.
- **CellTiter-Glo® Assay:**
 - Equilibrate the 96-well plate and the CellTiter-Glo® Reagent to room temperature for approximately 30 minutes.
 - Add a volume of CellTiter-Glo® Reagent to each well equal to the volume of cell culture medium in the well (e.g., 100 µL of reagent to 100 µL of medium).
 - Mix the contents for 2 minutes on an orbital shaker to induce cell lysis.
 - Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.

- Data Acquisition and Analysis:
 - Measure the luminescence using a luminometer.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of cell viability against the logarithm of the **INCB126503** concentration.
 - Determine the IC50 value from the dose-response curve using non-linear regression analysis.

Signaling Pathways and Experimental Workflows

FGFR2/3 Signaling Pathway

INCB126503 exerts its effects by inhibiting the tyrosine kinase activity of FGFR2 and FGFR3. Upon binding of fibroblast growth factors (FGFs), FGFRs dimerize and autophosphorylate, leading to the activation of several downstream signaling cascades that are crucial for cell proliferation, survival, and differentiation. The primary pathways include the RAS-RAF-MEK-ERK (MAPK) pathway, the PI3K-AKT-mTOR pathway, the PLC γ pathway, and the JAK-STAT pathway.[6]

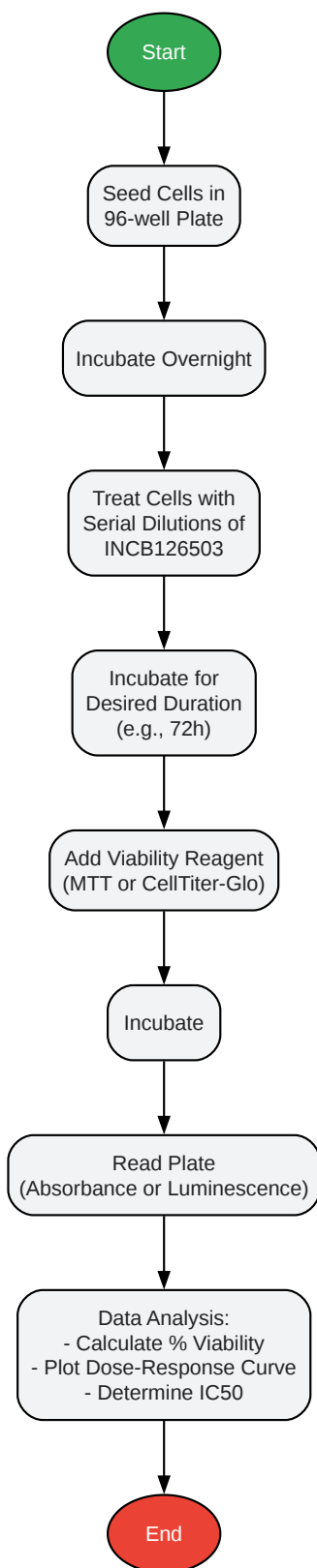


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Caption: FGFR2/3 signaling pathway and the inhibitory action of **INCB126503**.

Experimental Workflow for IC50 Determination

The following diagram outlines the general workflow for determining the IC50 value of **INCB126503** in a cell-based assay.



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Caption: General workflow for determining the IC₅₀ of **INCB126503**.

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